

## Regulatory Classification & Quantitative Data

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### Compound of Interest

Compound Name: *Barbital-d5*  
CAS No.: 1189694-78-7  
Cat. No.: B3218389

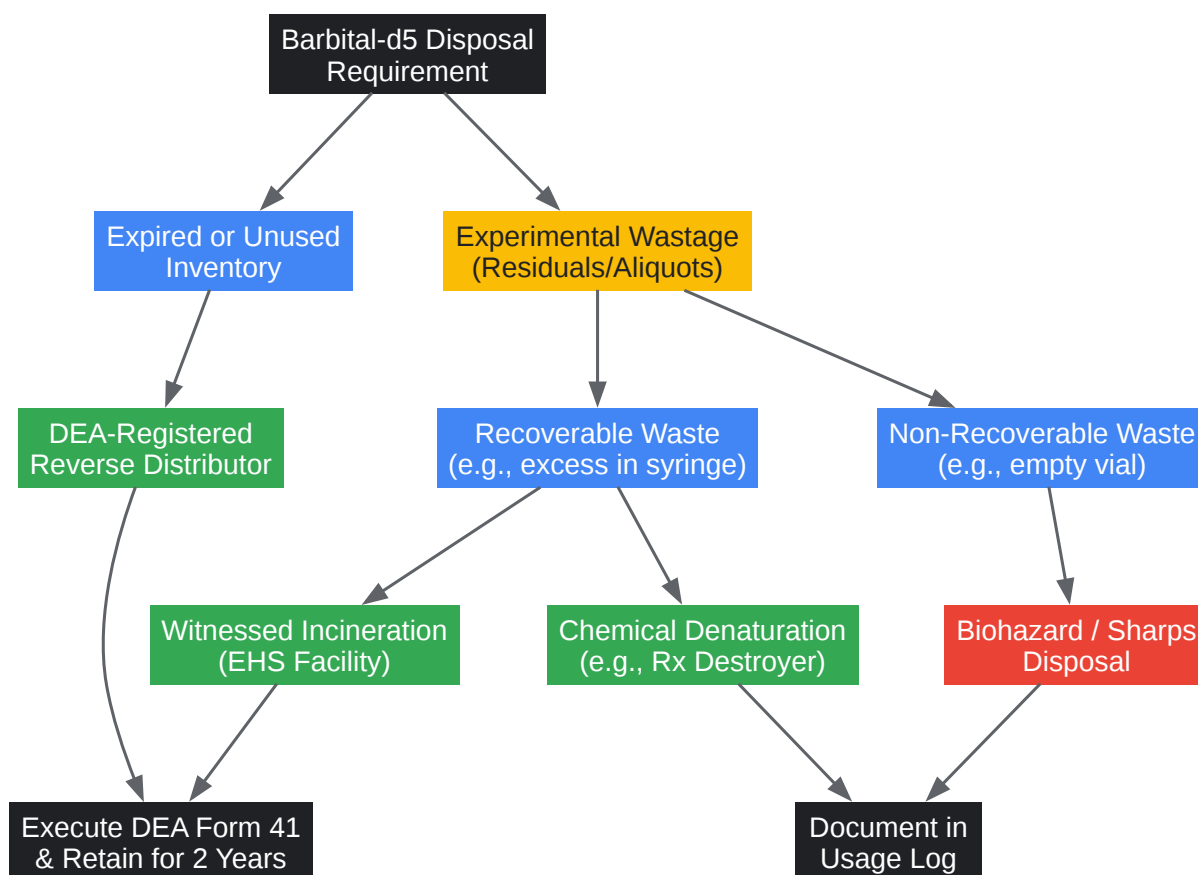
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Before initiating any disposal protocol, laboratory personnel must verify the regulatory standing of the compound. **Barbital-d5** is federally regulated, and its destruction must meet the DEA's strict "non-retrievable" standard[1].

Regulatory Property	Classification / Value	Governing Authority
DEA Schedule	Schedule IV	US DEA (21 CFR § 1308.14) [2]
DEA Substance Code	2145	US DEA[2]
EPA Hazardous Waste Code	Not explicitly listed (State/Local RCRA dependent)	US EPA / State EHS
Destruction Standard	"Non-retrievable"	US DEA (2014 Final Rule Part 1317)[1]
Record Retention	Minimum of 2 Years	US DEA[3]

## Operational Workflow: Inventory vs. Wastage

The DEA draws a strict legal distinction between "Inventory" (unused, expired, or intact stock) and "Wastage" (residual amounts left over after an experimental procedure)[1]. The disposal pathway depends entirely on this classification.



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Figure 1: Decision matrix for the compliant disposal of **Barbital-d5** inventory and experimental wastage.

## Standard Operating Procedures (SOPs)

### Protocol A: Disposal of Expired or Unused Inventory (Reverse Distribution)

Intact vials or bulk powders of **Barbital-d5** cannot be destroyed independently by laboratory staff. They must be transferred to a DEA-authorized reverse distributor[4].

- Segregation: Immediately segregate expired or unwanted **Barbital-d5** from active stock within your DEA-approved safe or lockbox. Label the container clearly as "Do Not Use - For Disposal"[4].
- EHS Coordination: Contact your institution's Environmental Health & Safety (EHS) Hazardous Materials team to schedule a controlled substance pickup[4].
- Chain of Custody: Complete the reverse distributor's inventory list. Do not alter the physical state of the chemical prior to transfer.
- Documentation: Upon transfer, the reverse distributor will execute the destruction and provide a completed DEA Form 41 (Registrant Record of Controlled Substances Destroyed) [3].
- Retention: File the DEA Form 41 with your laboratory's controlled substance records. Federal law mandates this record be retained for a minimum of two years[3].

### Protocol B: Disposal of Experimental Wastage (Recoverable Residuals)

When preparing standard curves or spiking samples, researchers often have residual **Barbital-d5** in syringes or secondary vials. This "recoverable wastage" must be destroyed on-site[4].

- Two-Person Verification: The licensed registrant (or an authorized agent) and a secondary authorized witness must be present for the duration of the destruction process[4].

- Chemical Denaturation: Expel the residual **Barbital-d5** solution directly into a compliant chemical destruction slurry bottle (e.g., Rx Destroyer™)[4].
- Agitation: Shake the slurry bottle gently to activate the carbon matrix and denaturing agents[4].
- Logbook Reconciliation: Both the operator and the witness must immediately initial the controlled substance usage log, recording the exact volume wasted and zeroing out the container's balance[4].
- Final Solidification: Once the slurry bottle reaches its fill line, insert the manufacturer's hardener pellet to solidify the contents. Discard the solidified bottle through your facility's approved hazardous waste stream[4].

Note on Non-Recoverable Wastage: If a vial or syringe is completely empty and the residual cannot be drawn out, it is considered "non-recoverable." The empty container may be discarded in a biohazard sharps container, provided the balance is zeroed out on the usage log[4].

## Mechanistic Rationale: The Science of "Non-Retrieveable" Destruction

Why is chemical denaturation or high-temperature incineration strictly required for **Barbital-d5**, rather than simple dilution or autoclaving?

The DEA's "non-retrievable" standard dictates that a substance must be permanently altered so that it cannot be reconstituted or diverted[1]. Barbiturates possess a highly stable pyrimidine-2,4,6-trione ring structure[5]. They exhibit exceptional thermal stability; standard laboratory autoclaving (121°C) is entirely insufficient to break the molecular bonds of the barbituric acid complex.

Therefore, compliant disposal relies on two scientifically validated mechanisms:

- Irreversible Adsorption (Slurry Bottles): Commercial destruction bottles utilize activated carbon combined with chemical denaturants. The highly lipophilic nature of the diethylbarbituric acid structure causes it to bind irreversibly to the porous carbon matrix.

Once the hardener is added, the matrix polymerizes, making chemical extraction or reconstitution of the **Barbital-d5** impossible.

- High-Temperature Incineration: For EHS-managed destruction, incineration must exceed the thermal degradation point of the barbiturate ring. This requires industrial incinerators operating at extreme temperatures to ensure complete oxidation into carbon dioxide, water, and nitrogen oxides, leaving no active pharmaceutical ingredient behind[1].

Furthermore, preventing drain disposal is critical. Barbiturates are environmentally persistent and can cause severe ecological toxicity if introduced into local waterways, a practice strictly prohibited by both the EPA and modern healthcare guidelines[1].

## References

- Best Practices for Disposal of Controlled Substances | Practice Greenhealth | [\[Link\]](#)
- Disposal of Controlled Substances: Research Safety | Indiana University Environmental Health & Safety | [\[Link\]](#)
- 118 PART 1308—SCHEDULES OF CONTROLLED SUBSTANCES | GovInfo (Code of Federal Regulations) | [\[Link\]](#)
- Barbituric Acid Complex: Topics by Science.gov | Science.gov | [\[Link\]](#)

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